

molecular weight and formula of tert-Butylamine-d9 Hydrobromide

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Compound of Interest

Compound Name: *tert-Butylamine-d9Hydrobromide*

Cat. No.: *B586317*

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Technical Guide: tert-Butylamine-d9 Hydrobromide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of tert-Butylamine-d9 Hydrobromide, a deuterated isotopologue of tert-Butylamine Hydrobromide. This compound is valuable in various research applications, including its use as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS). The incorporation of deuterium can also influence the pharmacokinetic and metabolic profiles of drug molecules.

Core Molecular Information

tert-Butylamine-d9 Hydrobromide is the hydrobromide salt of the deuterated form of tert-butylamine, where nine hydrogen atoms have been replaced by deuterium. This isotopic labeling provides a distinct mass signature useful in tracer studies and metabolic research.

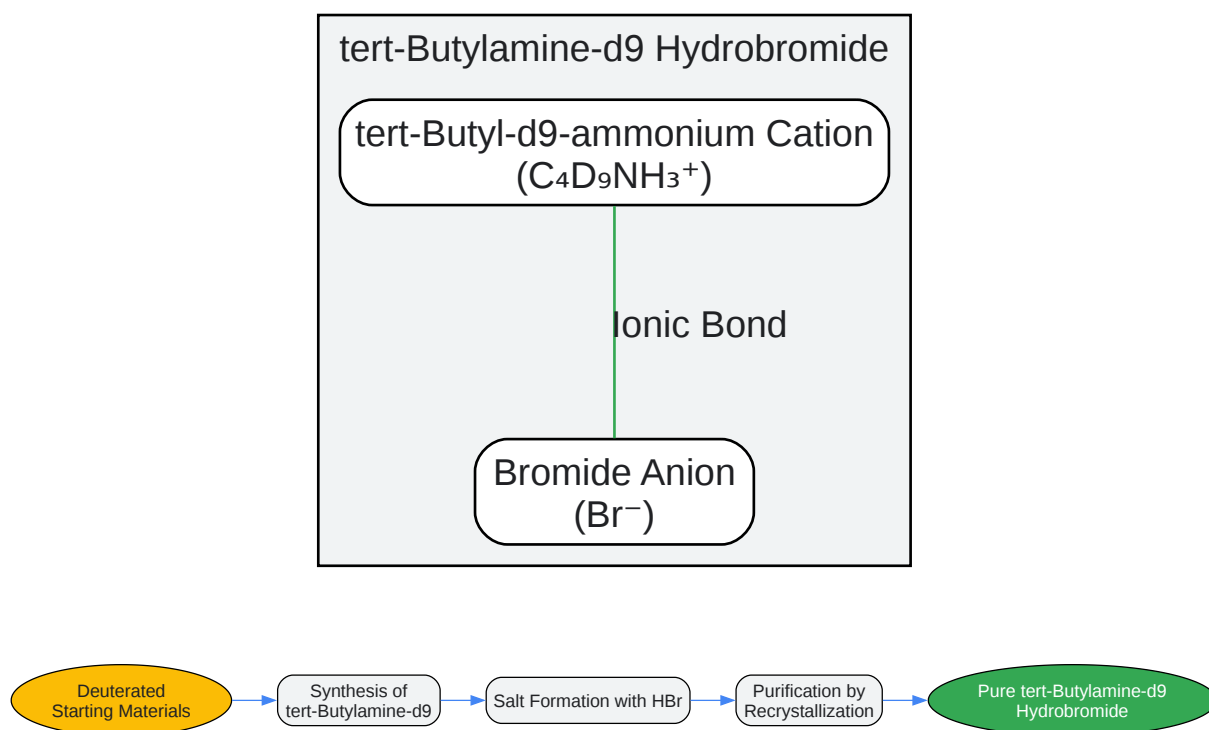
Chemical Structure and Properties

Below is a summary of the key chemical and physical properties of tert-Butylamine-d9 Hydrobromide.

Property	Value	Source
Molecular Formula	C ₄ H ₂ D ₉ N·HBr (or C ₄ H ₁₂ BrN)	[1]
Molecular Weight	163.10 g/mol	[1][2]
IUPAC Name	1,1,1,3,3,3-hexadeuterio-2-(trideuteriomethyl)propan-2-amine;hydrobromide	[1]
Parent Compound	tert-Butyl-d9-amine (PubChem CID: 10534656)	[1]
Component Compounds	tert-Butyl-d9-amine, Hydrogen Bromide	[1]
Synonyms	tert-Butyl-d9-amine Hydrobromide, tert-Butylammonium-d9 Bromide, 2-AMINO-2-METHYL-D3-PROPANE-1,1,1,3,3,3-D6 HBR	[1]

Logical Relationship of Components

The following diagram illustrates the ionic interaction between the deuterated tert-butylammonium cation and the bromide anion that constitutes tert-Butylamine-d9 Hydrobromide.



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References

- 1. tert-Butyl-d9-amine Hydrobromide | $\text{C}_4\text{H}_{12}\text{BrN}$ | CID 56845680 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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